

Lappaol B: A Technical Guide to its Solubility Characteristics

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Compound of Interest

Compound Name: *Lappaol B*

Cat. No.: *B3338699*

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Abstract

Lappaol B, a lignan found in the plant *Arctium lappa*, has garnered interest for its potential therapeutic properties. A thorough understanding of its physicochemical characteristics, particularly its solubility in various solvents, is fundamental for advancing research and development efforts. This technical guide provides a comprehensive overview of the available solubility information for **Lappaol B**, outlines a general experimental protocol for its solubility determination, and explores associated signaling pathways for a related compound, Lappaol F, to provide a broader context for its biological activity.

Physicochemical Properties of Lappaol B

A summary of the key physicochemical properties of **Lappaol B** is presented below.

Property	Value	Source
Molecular Formula	C ₃₁ H ₃₄ O ₉	--INVALID-LINK--
Molecular Weight	550.6 g/mol	--INVALID-LINK--
IUPAC Name	(3R,4R)-4-[(3,4-dimethoxyphenyl)methyl]-3-[[[(2S,3R)-2-(4-hydroxy-3-methoxyphenyl)-3-(hydroxymethyl)-7-methoxy-2,3-dihydro-1-benzofuran-5-yl]methyl]oxolan-2-one	--INVALID-LINK--
CAS Number	62359-60-8	--INVALID-LINK--

Solubility of Lappaol B

Quantitative solubility data for **Lappaol B** in common laboratory solvents is not readily available in the public domain. However, qualitative inferences can be drawn from solvents used in analytical techniques for the isolation and characterization of lignans from *Arctium lappa*.

Table 1: Qualitative Solubility of **Lappaol B**

Solvent	Solubility	Rationale / Source
Methanol	Soluble	Used as an elution solvent in High-Performance Liquid Chromatography (HPLC) for the separation of constituents from <i>Arctium lappa</i> fruit. [1]
Chloroform	Likely Soluble	Deuterated chloroform (CDCl_3) is a common solvent for Nuclear Magnetic Resonance (NMR) spectroscopy of organic compounds, suggesting solubility.
Dimethyl Sulfoxide (DMSO)	Likely Soluble	Deuterated DMSO (DMSO-d_6) is a versatile NMR solvent capable of dissolving a wide range of organic molecules.
Water	Poorly Soluble	As a relatively nonpolar organic molecule, Lappaol B is expected to have low solubility in water.
Ethanol	Likely Soluble	Often used as a co-solvent with water to increase the solubility of nonpolar compounds. [2]
Acetone	Likely Soluble	A moderately polar aprotic solvent that can dissolve many organic compounds. [2]

Experimental Protocol for Solubility Determination: Shake-Flask Method

The following is a generalized experimental protocol for determining the equilibrium solubility of **Lappaol B** based on the widely accepted shake-flask method.

3.1. Materials

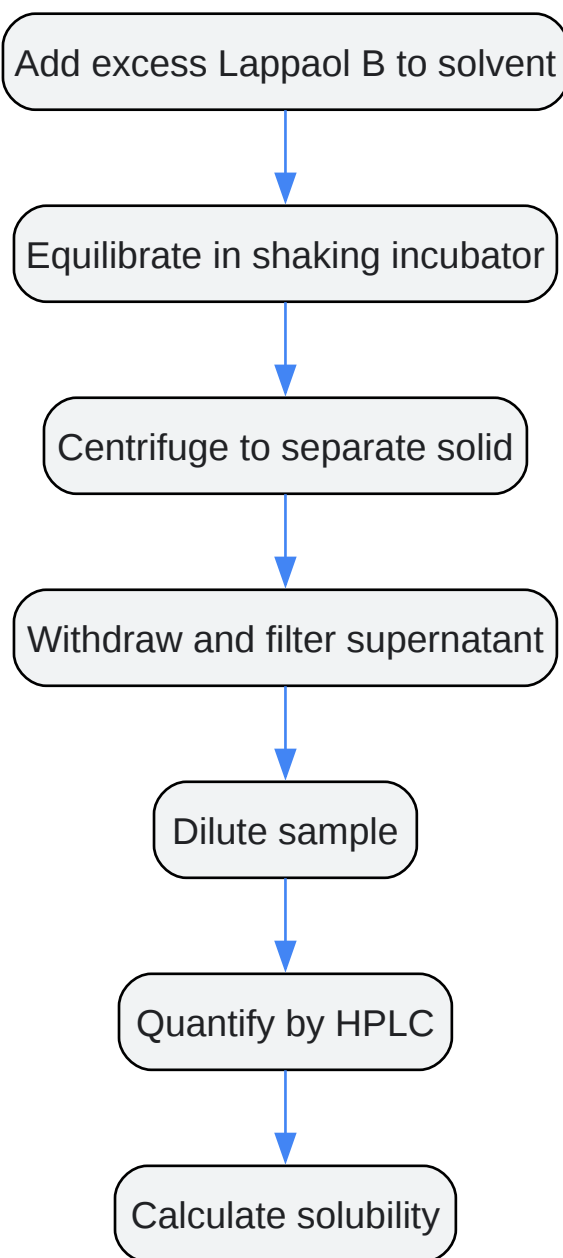
- **Lappaol B** (solid)
- Selected solvents (e.g., water, ethanol, methanol, DMSO, etc.) of high purity
- Glass vials with screw caps
- Shaking incubator or orbital shaker
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm)

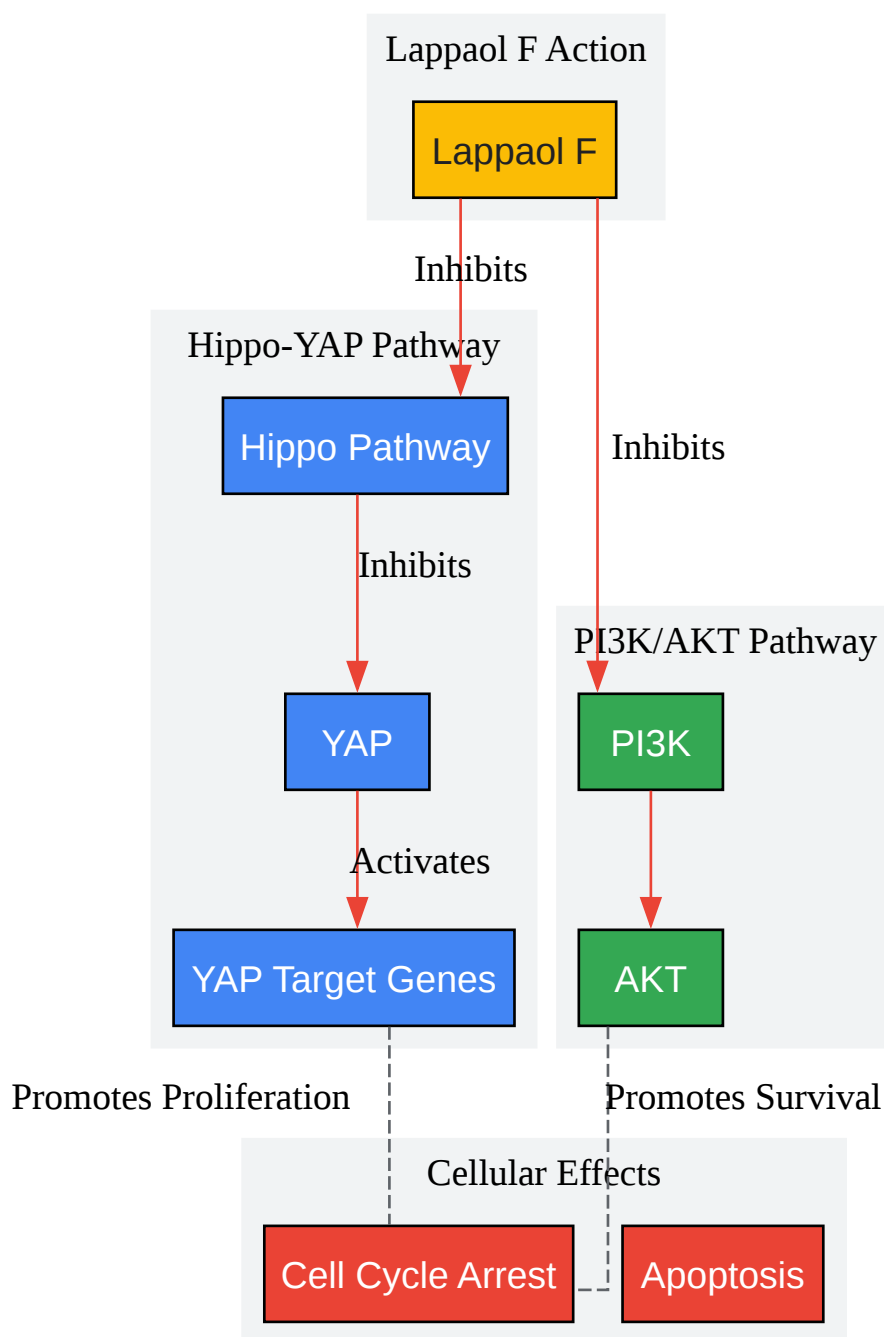
3.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **Lappaol B** to a series of glass vials.
 - Add a known volume of the desired solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples at a constant speed for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- Phase Separation:

- After equilibration, allow the vials to stand undisturbed to let the excess solid settle.
- Centrifuge the vials at a high speed to further separate the undissolved solid from the supernatant.
- Sample Preparation and Analysis:
 - Carefully withdraw an aliquot of the clear supernatant.
 - Filter the aliquot through a syringe filter to remove any remaining solid particles.
 - Dilute the filtered supernatant with an appropriate solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of **Lappaol B** in the diluted sample using a validated HPLC method.
- Data Analysis:
 - Calculate the solubility of **Lappaol B** in the solvent by multiplying the measured concentration by the dilution factor.
 - Express the solubility in appropriate units (e.g., mg/mL, µg/mL, or mol/L).

3.3. Experimental Workflow Diagram





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References

- 1. Determination of the major constituents in fruit of *Arctium lappa* L. by matrix solid-phase dispersion extraction coupled with HPLC separation and fluorescence detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Effect of various concentrations of common organic solvents on the growth and proliferation ability of *Candida glabrata* and their permissible limits for addition in drug susceptibility testing - PMC [pmc.ncbi.nlm.nih.gov]
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